

Benzene-1,3-disulfonamide chemical properties and structure

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Compound of Interest

Compound Name: **Benzene-1,3-disulfonamide**

Cat. No.: **B1229733**

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **Benzene-1,3-disulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structure of **Benzene-1,3-disulfonamide**. The information is curated for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound may be of interest.

Chemical Properties

Benzene-1,3-disulfonamide, with the CAS number 3701-01-7, is a white to light-colored crystalline solid.^[1] It is an organic compound characterized by a benzene ring substituted with two sulfonamide groups at the 1 and 3 positions.^[1] The presence of these functional groups imparts specific chemical and physical properties to the molecule, making it a subject of interest in medicinal chemistry and organic synthesis.

Quantitative Data Summary

The key physicochemical properties of **Benzene-1,3-disulfonamide** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O ₄ S ₂	
Molecular Weight	236.27 g/mol	
CAS Number	3701-01-7	
Melting Point	233.0 to 237.0 °C	
Boiling Point (at 760 mmHg)	535.3 °C	
Density	1.603 g/cm ³	
pKa (Predicted)	9.34 ± 0.60	
XLogP3	-0.6	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	2	
Exact Mass	235.99254909	
Canonical SMILES	C1=CC(=CC(=C1)S(=O)(=O)N)S(=O)(=O)N	

Chemical Structure

The structure of **Benzene-1,3-disulfonamide** consists of a central benzene ring with two sulfonamide (-SO₂NH₂) groups attached at the meta positions (1 and 3). This arrangement influences the molecule's polarity, reactivity, and potential for intermolecular interactions. While specific crystallographic data detailing bond lengths and angles for **Benzene-1,3-disulfonamide** is not readily available in the public domain, the fundamental structure is well-established.

Caption: Chemical structure of **Benzene-1,3-disulfonamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Benzene-1,3-disulfonamide** are not widely published. However, based on standard organic chemistry methodologies for the synthesis of sulfonamides, a plausible synthetic route can be outlined.

Synthesis of Benzene-1,3-disulfonamide

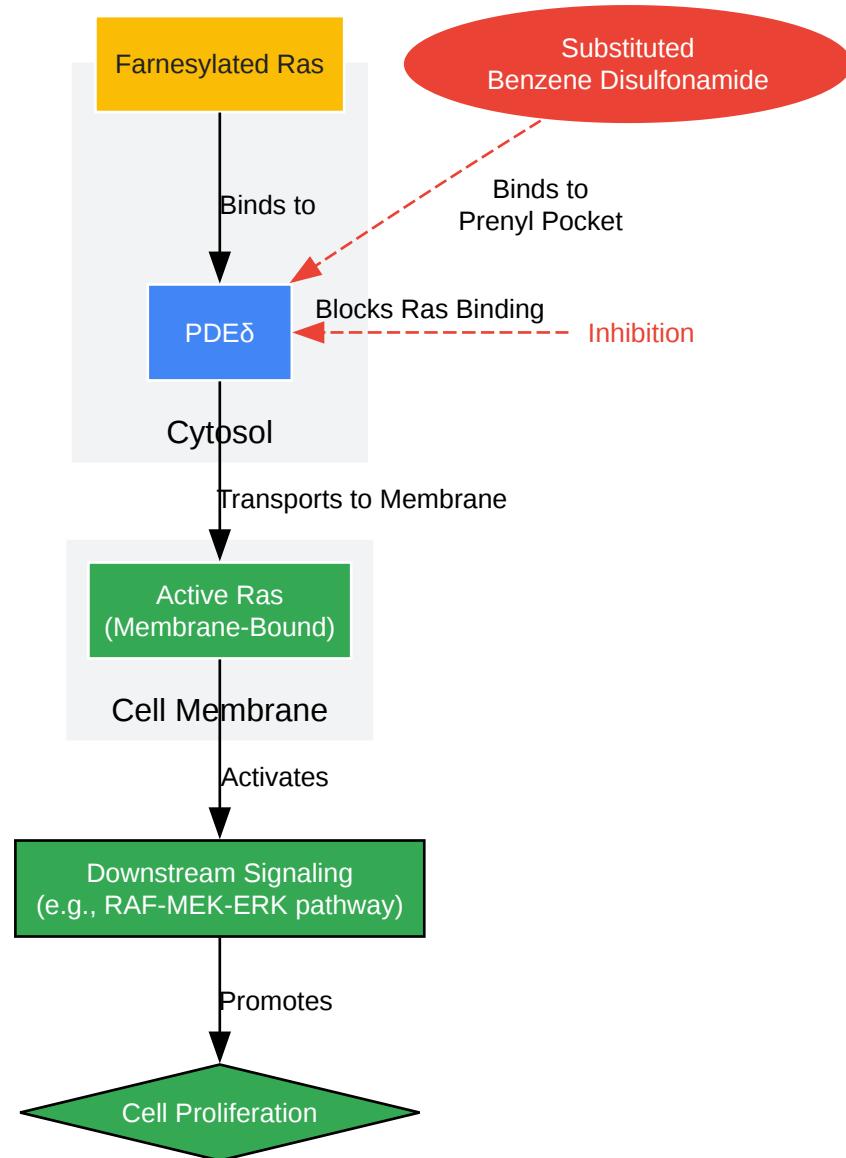
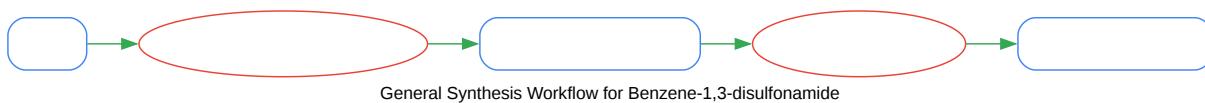
The synthesis of **Benzene-1,3-disulfonamide** can be achieved via a two-step process starting from benzene. The first step involves the formation of the key intermediate, benzene-1,3-disulfonyl chloride, followed by amination.

Step 1: Synthesis of Benzene-1,3-disulfonyl chloride

- Materials: Benzene, Chlorosulfonic acid.
- Procedure: Benzene is treated with an excess of chlorosulfonic acid. The reaction mixture is heated to facilitate the disulfonation of the aromatic ring. Careful control of the reaction temperature and stoichiometry is crucial to favor the formation of the 1,3-disubstituted product. Upon completion, the reaction mixture is poured onto ice, and the resulting precipitate of benzene-1,3-disulfonyl chloride is collected by filtration, washed with cold water, and dried.

Step 2: Amination of Benzene-1,3-disulfonyl chloride

- Materials: Benzene-1,3-disulfonyl chloride, Aqueous ammonia.
- Procedure: Benzene-1,3-disulfonyl chloride is slowly added to a stirred, cooled solution of concentrated aqueous ammonia.^[1] The reaction is typically exothermic and should be maintained at a low temperature to minimize side reactions. The sulfonamide groups are formed through the nucleophilic attack of ammonia on the sulfonyl chloride moieties. The resulting **Benzene-1,3-disulfonamide** precipitates from the solution and can be isolated by filtration, followed by washing with water to remove any remaining salts, and then dried. Recrystallization from a suitable solvent can be performed for further purification.



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References

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